

Application Note: A Stable In Vivo Formulation of BIBO3304 with PEG300

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Compound of Interest

Compound Name: *BIBO3304*

Cat. No.: *B1666970*

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for creating a stable, injectable in vivo formulation of **BIBO3304**, a potent and selective neuropeptide Y (NPY) Y1 receptor antagonist, using Polyethylene Glycol 300 (PEG300) as a primary vehicle.

Introduction

BIBO3304 is a small molecule, nonpeptide antagonist of the Neuropeptide Y receptor type 1 (NPY Y1).^{[1][2][3]} It exhibits subnanomolar affinity for both human and rat Y1 receptors (IC₅₀ values of 0.38 nM and 0.72 nM, respectively) and is highly selective over Y2, Y4, and Y5 receptors.^{[1][2][4][5]} Due to its role in physiological processes like feeding, anxiety, and vascular function, **BIBO3304** is a critical tool for in vivo research.^{[4][6][7]}

A significant challenge in utilizing compounds like **BIBO3304** in vivo is its limited aqueous solubility. This application note details a robust method for preparing a clear, stable solution of **BIBO3304** suitable for parenteral administration in animal models, using a co-solvent system centered on PEG300. PEG300 is a low-molecular-weight polymer of ethylene glycol that is biocompatible, water-soluble, and has low toxicity, making it an excellent vehicle for pharmaceutical formulations.^{[8][9][10][11]} The described formulation achieves a **BIBO3304** concentration of at least 2.5 mg/mL.^[12]

Quantitative Data Summary

The following tables summarize the key properties of **BIBO3304** and the specifications of the final in vivo formulation.

Table 1: Properties of **BIBO3304**

Property	Value	Reference
Chemical Name	(R)-N-[[4-(aminocarbonylaminomethyl)-phenyl]methyl]-N2-(diphenylacetyl)-argininamide trifluoroacetate	[1][2]
Molecular Formula	C31H36F3N7O5	[12]
Molecular Weight	643.66 g/mol	[12]
Target	Neuropeptide Y (NPY) Y1 Receptor	[4][12]
IC50 (Human Y1)	0.38 nM	[1][2][13]
IC50 (Rat Y1)	0.72 nM	[1][2][13]

| Solubility (In Vitro) | Soluble to 100 mM in DMSO and 20 mM in ethanol. | |

Table 2: In Vivo Formulation Composition

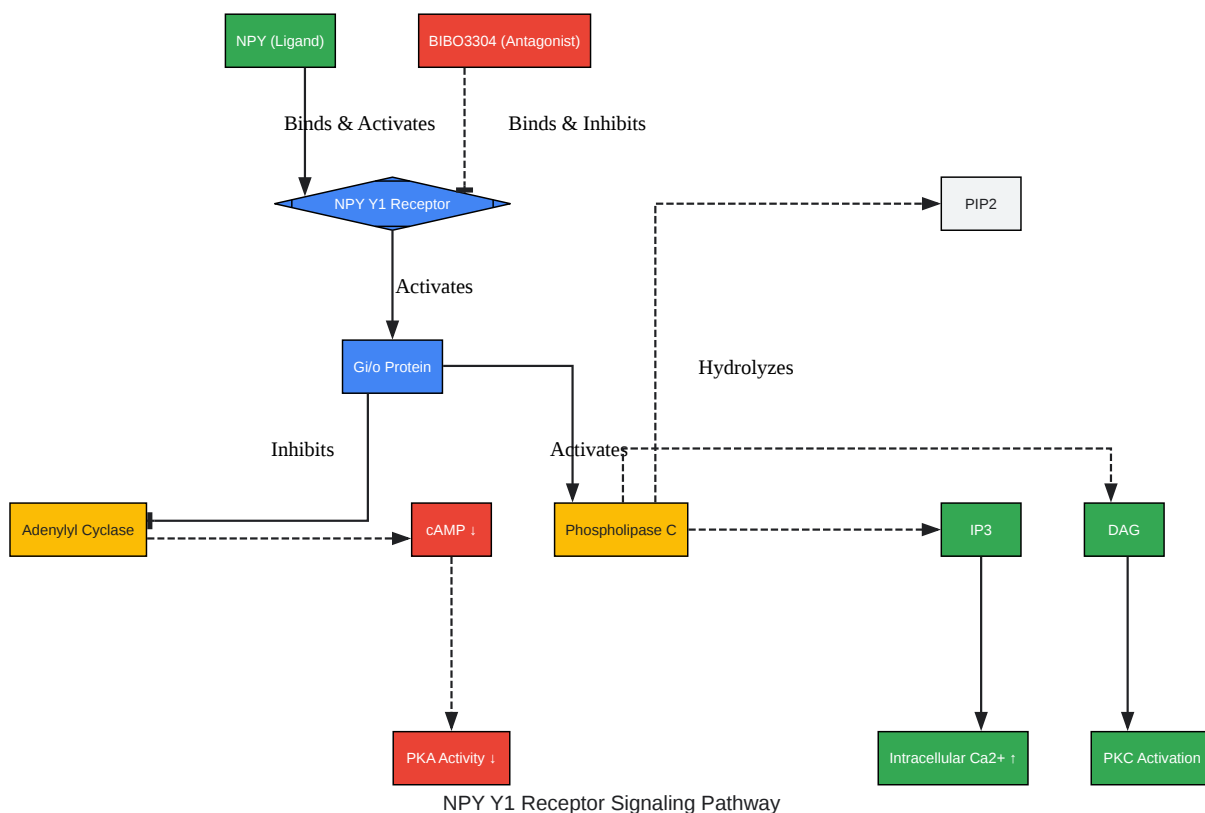
Component	Percentage (v/v)	Purpose
DMSO	10%	Primary Solubilizing Agent
PEG300	40%	Primary Vehicle / Co-solvent
Tween-80	5%	Surfactant / Emulsifier
Saline (0.9% NaCl)	45%	Diluent / Isotonic Agent

| Final **BIBO3304** Conc. | ≥ 2.5 mg/mL | Active Pharmaceutical Ingredient |

Data derived from a supplier's recommended protocol.[\[12\]](#)

NPY Y1 Receptor Signaling Pathway

BIBO3304 acts by blocking the NPY Y1 receptor, a G-protein coupled receptor (GPCR) that associates with Gi/o proteins.[\[14\]](#) Activation of Y1R by NPY typically leads to the inhibition of adenylyl cyclase, reducing intracellular cAMP levels.[\[6\]](#)[\[15\]](#) It can also activate the Phospholipase C (PLC) pathway.[\[15\]](#) The diagram below illustrates this signaling cascade.



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Caption: NPY Y1 receptor signaling and antagonism by **BIBO3304**.

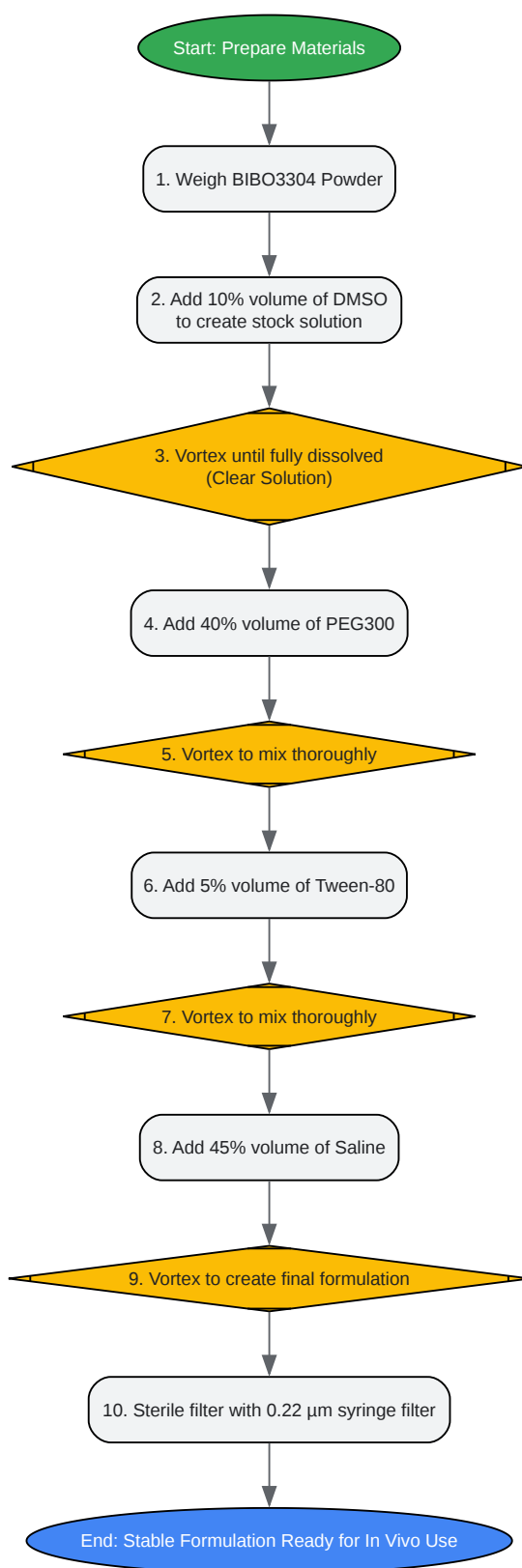
Experimental Protocols

4.1. Materials and Equipment

- Chemicals:
 - **BIBO3304** powder (MW: 643.66 g/mol)[\[12\]](#)
 - Dimethyl sulfoxide (DMSO), cell culture grade or equivalent
 - Polyethylene Glycol 300 (PEG300), USP grade
 - Tween-80 (Polysorbate 80), USP grade
 - Sterile Saline (0.9% w/v sodium chloride)
- Equipment:
 - Analytical balance
 - Sterile conical tubes (e.g., 15 mL or 50 mL)
 - Micropipettes
 - Vortex mixer
 - Magnetic stirrer and stir bar (optional)
 - Sterile syringe filters (0.22 µm pore size, compatible with organic solvents)
 - Sterile syringes

4.2. Formulation Workflow Diagram

The following diagram outlines the sequential process for preparing the **BIBO3304** formulation. Adhering to this specific order of solvent addition is critical to prevent precipitation of the compound.



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References

- 1. Subtype selectivity of the novel nonpeptide neuropeptide Y Y1 receptor antagonist BIBO 3304 and its effect on feeding in rodents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Subtype selectivity of the novel nonpeptide neuropeptide Y Y1 receptor antagonist BIBO 3304 and its effect on feeding in rodents - PMC [pmc.ncbi.nlm.nih.gov]
- 3. | BioWorld [bioworld.com]
- 4. opnme.com [opnme.com]
- 5. bio-techne.com [bio-techne.com]
- 6. Interactions of multiple signaling pathways in neuropeptide Y-mediated bimodal vascular smooth muscle cell growth - PMC [pmc.ncbi.nlm.nih.gov]
- 7. opnme.com [opnme.com]
- 8. PEG300 | biocompatible hydrophilic polymer | CAS# 25322-68-3 | InvivoChem [invivochem.com]
- 9. file.medchemexpress.com [file.medchemexpress.com]
- 10. medchemexpress.com [medchemexpress.com]
- 11. PEG300 | Polyethylene glycol 300 | neutral polymer | TargetMol [targetmol.com]
- 12. file.medchemexpress.com [file.medchemexpress.com]
- 13. BIBO3304 TFA | Neuropeptide Y Receptor | TargetMol [targetmol.com]
- 14. biorxiv.org [biorxiv.org]
- 15. researchgate.net [researchgate.net]
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